

# Technical Guide: 5-Azaindole 4-Bromo-3-Amine Scaffold

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## Compound of Interest

Compound Name: 4-bromo-1H-pyrrolo[3,2-c]pyridin-3-amine

CAS No.: 1190317-68-0

Cat. No.: B3219325

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## Executive Summary & Structural Analysis

The 5-azaindole (1H-pyrrolo[3,2-c]pyridine) core is a bioisostere of indole and purine. The specific substitution pattern—4-bromo and 3-amine—creates a unique "orthogonal reactivity" platform.

- Scaffold: 1H-pyrrolo[3,2-c]pyridine.[1][2]
- Electronic Character: The N5-nitrogen in the pyridine ring exerts a strong electron-withdrawing effect, making the C4 and C6 positions electrophilic.
- The "4-Bromo" Handle: Located at C4 (ortho to the pyridine nitrogen N5 and adjacent to the bridgehead C3a), this position is highly activated for nucleophilic aromatic substitution ( ) and palladium-catalyzed cross-couplings.
- The "3-Amine" Handle: Located on the electron-rich pyrrole ring, this group serves as a critical hydrogen-bond donor/acceptor, often mimicking the adenine motif of ATP in kinase

pockets.

## Electronic Distribution & Numbering

The numbering scheme is critical for regioselectivity discussions:

- N1: Pyrrole nitrogen (pKa ~13, H-bond donor).
- C3: Pyrrole  
-position (Nucleophilic).
- C4: Pyridine  
-position relative to pyrrole,  
-position relative to pyridine N (Highly Electrophilic).
- N5: Pyridine nitrogen (H-bond acceptor, pKa ~5-6).

## Synthetic Pathways

Access to the 4-bromo-3-amino-5-azaindole core typically follows two primary strategies: Functionalization of the Parent Core (Route A) or De Novo Ring Construction (Route B).

### Route A: Core Functionalization (Nitration/Reduction)

This is the most direct route when the 4-bromo-5-azaindole building block is available.

- Starting Material: 4-Bromo-1H-pyrrolo[3,2-c]pyridine.[\[1\]](#)
- Step 1: C3-Nitration: Electrophilic aromatic substitution. The pyrrole ring is more electron-rich than the pyridine ring, directing the nitro group exclusively to C3.
  - Reagents:  
  
or  
  
at  
  
.

- Step 2: Nitro Reduction: Chemoselective reduction of the nitro group to the amine without debrominating the C4 position.

- Reagents:

(mild),

, or

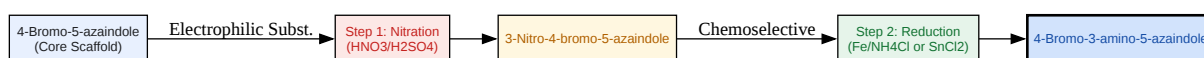
/ Raney Ni (carefully controlled to avoid hydrogenolysis of the C-Br bond).

## Route B: De Novo Synthesis (From Pyridines)

Used when specific substitution patterns at C2 or C6 are also required.

- Precursor: 2,3-dibromo-4-aminopyridine (or similar).
- Sonogashira Coupling: Coupling with TMS-acetylene or substituted alkynes.
- Cyclization: Base-mediated (KOTBu) or Cu-catalyzed cyclization to form the pyrrole ring.
- Functionalization: Subsequent nitration/reduction as above.

## Visualization: Synthetic Workflow



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Caption: Standard two-step functionalization route to the 4-bromo-3-amine scaffold.

## Reactivity & Medicinal Chemistry Applications

The scaffold is a "privileged structure" because it offers three distinct vectors for chemical elaboration, allowing chemists to probe specific pockets within a protein target.

## Vector 1: The C4-Bromo "Gatekeeper" Handle

The bromine at C4 is an excellent leaving group.

- Suzuki-Miyaura Coupling: Couples with aryl/heteroaryl boronic acids.[3]
  - Application: Installing hydrophobic groups to access the "gatekeeper" region or "back pocket" of a kinase.
  - Conditions:  
  
or  
  
, Dioxane/Water.
- Displacement: Due to the proximity of the pyridine nitrogen (N5), the C4-Br is susceptible to displacement by amines or alkoxides, even without metal catalysis (though Pd-Buchwald is often preferred for sterically hindered amines).

## Vector 2: The C3-Amine "Hinge" Handle

The C3-amine is a nucleophile.

- Amide/Urea Formation: Reacts with acid chlorides or isocyanates.
  - Application: Forming the primary hydrogen-bonding interaction with the kinase hinge region (e.g., the "donor-acceptor" motif).
  - Conditions:  
  
, Pyridine/DCM or HATU coupling.

## Vector 3: The N1-Pyrrole Nitrogen

- Protection/Alkylation: Can be protected (SEM, Boc, Tosyl) to facilitate purification or alkylated to tune solubility and lipophilicity ( ).

## Detailed Experimental Protocols

These protocols are synthesized from best practices for azaindole chemistry (References 1, 2, 3).

### Protocol A: Nitration of 4-Bromo-5-azaindole

Objective: Install the nitro group at C3 with high regioselectivity.

- Preparation: Dissolve 4-bromo-1H-pyrrolo[3,2-c]pyridine (1.0 equiv) in concentrated (10 V) at .
- Addition: Dropwise add fuming (1.1 equiv) over 30 minutes, maintaining temperature .
- Reaction: Stir at for 1 hour. Monitor by TLC/LCMS.
- Quench: Pour onto crushed ice/water (50 V).
- Isolation: Neutralize carefully with or to pH 8. The yellow precipitate (3-nitro-4-bromo-5-azaindole) is filtered, washed with water, and dried.
  - Note: The C4-Br is stable under these conditions, but temperature control is vital to prevent over-nitration or decomposition.

### Protocol B: Chemoselective Reduction (Fe/NH<sub>4</sub>Cl)

Objective: Reduce the nitro group to amine without debrominating the C4 position.

- Setup: Suspend 3-nitro-4-bromo-5-azaindole (1.0 equiv) in Ethanol/Water (3:1 ratio).
- Reagents: Add Iron powder (5.0 equiv) and Ammonium Chloride ( , 5.0 equiv).
- Reaction: Heat to reflux ( ) for 2–4 hours.
  - Mechanism:[4][5][6] Single electron transfer reduction.
- Workup: Filter hot through Celite to remove iron residues. Wash the pad with hot ethanol.
- Purification: Concentrate the filtrate. Partition between EtOAc and saturated . Dry organic layer ( ) and concentrate.
  - Yield: Typically 70–90%.
  - Stability:[7] The free amine can be sensitive to oxidation; store under inert atmosphere or use immediately in the next coupling step.

## Data Summary: Physical & Chemical Properties

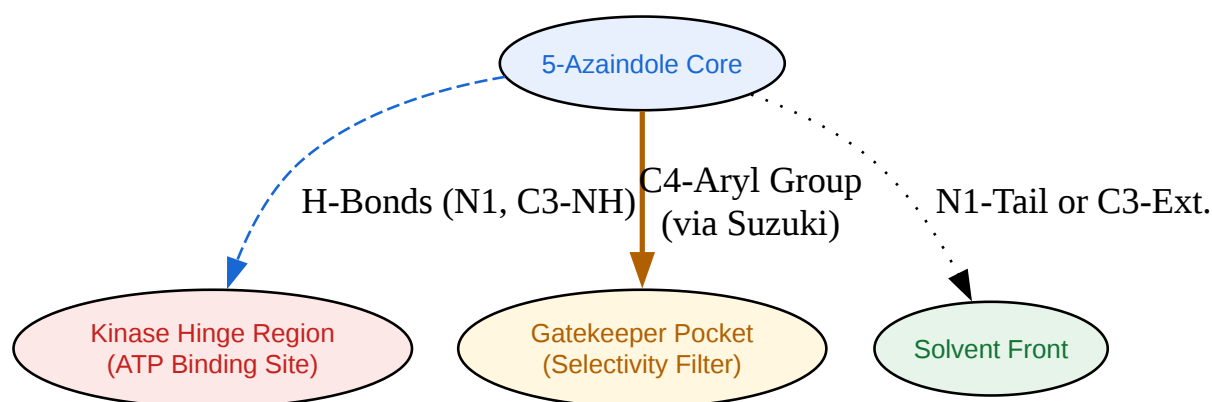
| Property          | Value / Description                        | Relevance                       |
|-------------------|--------------------------------------------|---------------------------------|
| Molecular Formula |                                            | Core scaffold                   |
| MW                | ~212.05 g/mol                              | Fragment-based design           |
| ClogP             | ~1.2 - 1.5                                 | Good starting lipophilicity     |
| pKa (N5)          | ~5.0 - 6.0                                 | Pyridine nitrogen basicity      |
| pKa (N1-H)        | ~13.0                                      | Pyrrole acidity                 |
| Solubility        | Moderate in DMSO, MeOH;<br>Low in Water    | Typical for planar heterocycles |
| Key Reactivity    | C4-Br (Electrophile), C3-<br>(Nucleophile) | Orthogonal functionalization    |

## Strategic Application in Drug Design (Case Study: Kinase Inhibition)

In the design of inhibitors for kinases like MPS1 or JAK2, the 5-azaindole scaffold is often oriented such that:

- The N1-H and C3-Amide (derived from the amine) form a bidentate H-bond interaction with the kinase hinge region.
- The C4-substituent (introduced via Suzuki coupling) projects into the gatekeeper pocket, controlling selectivity against other kinases.

### Diagram: Kinase Binding Mode



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Caption: Strategic orientation of the scaffold within the kinase ATP-binding pocket.

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## Sources

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